

sinapaldehyde solubility DMSO water

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sinapaldehyde

CAS No.: 4206-58-0

Cat. No.: S622075

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Sinapaldehyde Solubility Data

The table below summarizes the available solubility data for **sinapaldehyde** in DMSO and water.

Solvent	Solubility	Concentration (Molar)	Notes / Source
DMSO	~50 mg/mL	~240.14 mM	Frequently reported stock solution concentration [1] [2] [3]
Water	0.68 g/L (predicted)	~3.27 mM (predicted)	Predicted value; experimental data lacking [4]

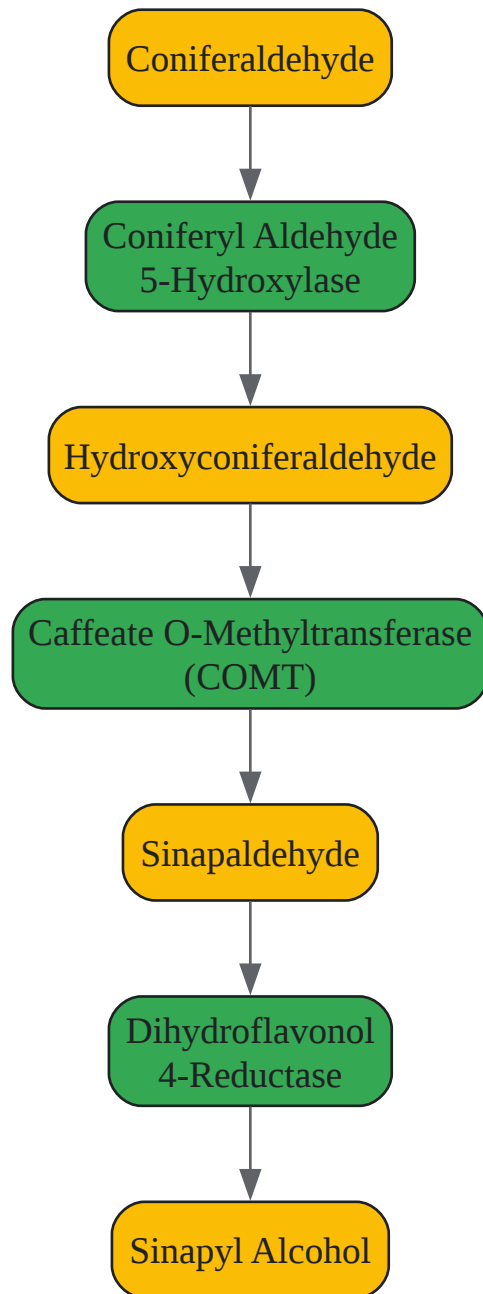
Key Notes on the Data:

- The solubility in **DMSO** is consistently reported across multiple chemical supplier websites and is sufficient for preparing high-concentration stock solutions for research purposes [1] [2] [3].
- The solubility in **water** is a computationally predicted value from the FooDB database, and experimental data to confirm this value was not found in the search results [4]. The compound is described as "practically insoluble" in water, which aligns with this low predicted value [4].

Experimental Context and Biological Role

While detailed protocols were not available, the search results provide context on how **sinapaldehyde** is handled in biological research and its natural function.

- **In Vivo Formulation:** For animal studies, **sinapaldehyde** is often dissolved in a mixed solvent system. One common formulation involves sequentially adding the compound to 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline to achieve a working concentration of 2 mg/mL (approximately 9.61 mM) [1] [3]. Sonication and gentle heating may be used to aid dissolution.
- **Biosynthetic Pathway:** **Sinapaldehyde** is a key intermediate in plant lignin biosynthesis. The following diagram illustrates its role in the pathway leading to sinapyl alcohol, a major lignin monomer [5] [6].



Simplified Biosynthetic Pathway from Coniferaldehyde to Sinapyl Alcohol

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Research Implications

The search results also highlight several research applications relevant to drug development professionals:

- **Bioactivity Profile: Sinapaldehyde** is reported to possess antibacterial activity against a range of Gram-positive and Gram-negative bacteria, including MRSA and *E. coli*, with MIC values of 128 µg/mL [1] [2] [3]. It also acts as a selective COX-2 inhibitor (IC₅₀: 47.8 µM) and exhibits anti-inflammatory and antioxidant properties [1].
- **Impact on Biomass Processing:** Down-regulation of the enzyme CINNAMYL ALCOHOL DEHYDROGENASE (CAD1) in plants like poplar leads to significant accumulation of **sinapaldehyde** and its incorporation into lignin. This alters the lignin structure and improves the saccharification yield of biomass for biofuel production by up to 81% for glucose and 153% for xylose [5].

How to Propose for Further Research

To build upon the information found, you may consider the following:

- **Determine Experimental Solubility:** Since water solubility data is predicted, you could perform a standard shake-flask method followed by HPLC-UV or HPLC-MS analysis to measure the experimental solubility in aqueous buffers at various pH levels.
- **Explore Formulation Strategies:** For higher aqueous dosing in pre-clinical studies, investigate advanced formulation techniques like complexation with cyclodextrins (e.g., SBE-β-CD) or the use of nanoemulsions and liposomes.

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References

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